

Norrubrofusarin as a Plant Metabolite: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Norrubrofusarin**

Cat. No.: **B12390331**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Norrubrofusarin is a naturally occurring naphtho- γ -pyrone, a class of polyketide secondary metabolites.^{[1][2]} As a plant metabolite, it has been identified primarily in species of the *Senna* genus (previously *Cassia*), notably in the seeds of *Senna tora* (syn. *Cassia tora*).^{[2][3]} This technical guide provides a comprehensive overview of **norrubrofusarin**, focusing on its biosynthesis, chemical properties, and known biological activities. The information presented herein is intended to serve as a resource for researchers in natural product chemistry, plant biology, and drug discovery.

Chemical Structure and Properties

Norrubrofusarin is a heptaketide, characterized by a benzo[g]chromen-4-one core structure with a methyl group at position 2 and hydroxyl groups at positions 5, 6, and 8.^[1] In plants, it often occurs as a glycoside, such as **norrubrofusarin** 6- β -gentiobioside.^[3]

Table 1: Physicochemical Properties of **Norrubrofusarin**

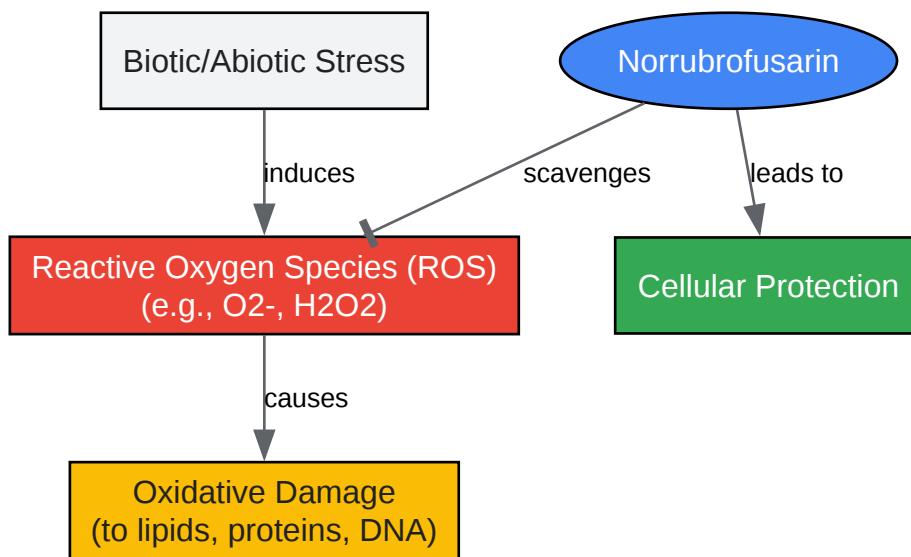
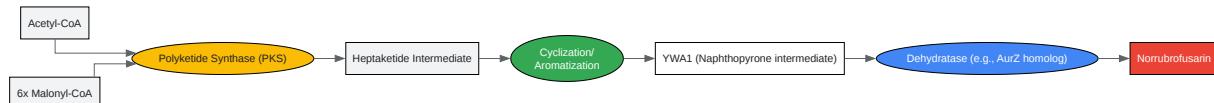
Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ O ₅	[1]
Molecular Weight	258.23 g/mol	[1]
IUPAC Name	5,6,8-trihydroxy-2-methyl-4H-benzo[g]chromen-4-one	[1]
CAS Number	3566-98-1	[1]

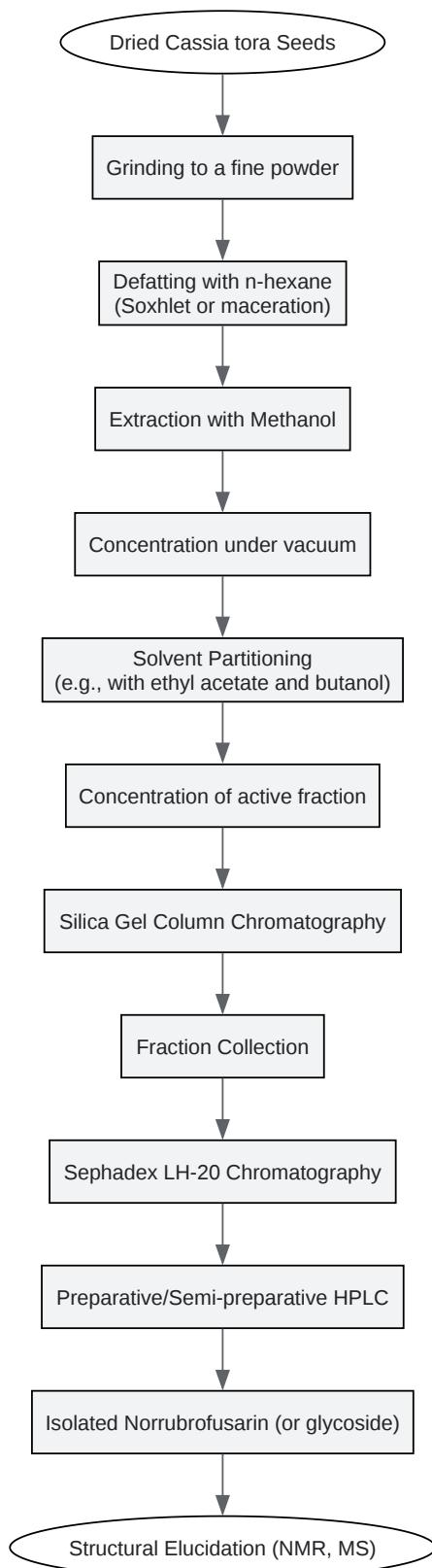
Note: Specific quantitative data on the concentration of **norrubrofusarin** in various plant tissues is not extensively available in the current literature. Its presence has been confirmed in the seeds of *Cassia tora*, but concentration levels have not been consistently reported.

Biosynthesis of Norrubrofusarin

The biosynthesis of **norrubrofusarin** in plants is proposed to follow a polyketide pathway, similar to the well-characterized pathway in fungi. This pathway involves the iterative condensation of acetate units to form a polyketide chain, which then undergoes cyclization and subsequent modifications.

The proposed biosynthetic pathway begins with the condensation of one acetyl-CoA starter unit with six malonyl-CoA extender units, catalyzed by a type III polyketide synthase (PKS). This forms a linear heptaketide intermediate that undergoes a series of cyclization and dehydration reactions to yield the naphthopyrone scaffold.



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References

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